Tyrosinase-IN-24: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Tyrosinase-IN-24*
Cat. No.:	*B12363281*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tyrosinase-IN-24, identified as 4-hydroxyphenyl cinnamate, is a potent inhibitor of tyrosinase, the key enzyme in melanin biosynthesis. Its ability to modulate the production of melanin makes it a compound of significant interest for applications in the cosmetic and pharmaceutical industries, particularly in the development of agents for treating hyperpigmentation disorders and as a food additive to prevent enzymatic browning. This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activity of **Tyrosinase-IN-24**, along with detailed experimental protocols and mechanistic insights.

Chemical Structure and Properties

Tyrosinase-IN-24 is an ester of hydroquinone and cinnamic acid. The chemical structure and key properties are summarized below.

Chemical Structure:

© 2026 BenchChem. All rights reserved.

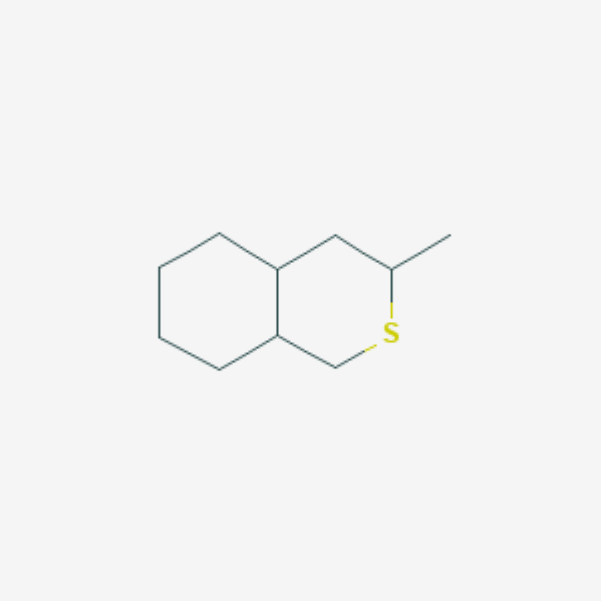


*Figure 1: Chemical structure of 4-hydroxyphenyl cinnamate (**Tyrosinase-IN-24**).*

Table 1: Chemical and Physical Properties of **Tyrosinase-IN-24**

Property	Value
IUPAC Name	4-hydroxyphenyl (E)-3-phenylprop-2-enoate
Synonyms	4-hydroxyphenyl cinnamate, Hydroquinone monocinnamate
Molecular Formula	$C_{15}H_{12}O_3$
Molecular Weight	240.25 g/mol
SMILES	C1=CC=C(C=C1)C=CC(=O)OC2=CC=C(C=C2)O
Appearance	White to off-white powder
Solubility	Soluble in DMSO and methanol

Biological Activity and Mechanism of Action

Tyrosinase-IN-24 exhibits significant inhibitory activity against mushroom tyrosinase. The inhibitory mechanism has been investigated and is crucial for understanding its biological

© 2026 BenchChem. All rights reserved.

function.

Table 2: Tyrosinase Inhibitory Activity of **Tyrosinase-IN-24**

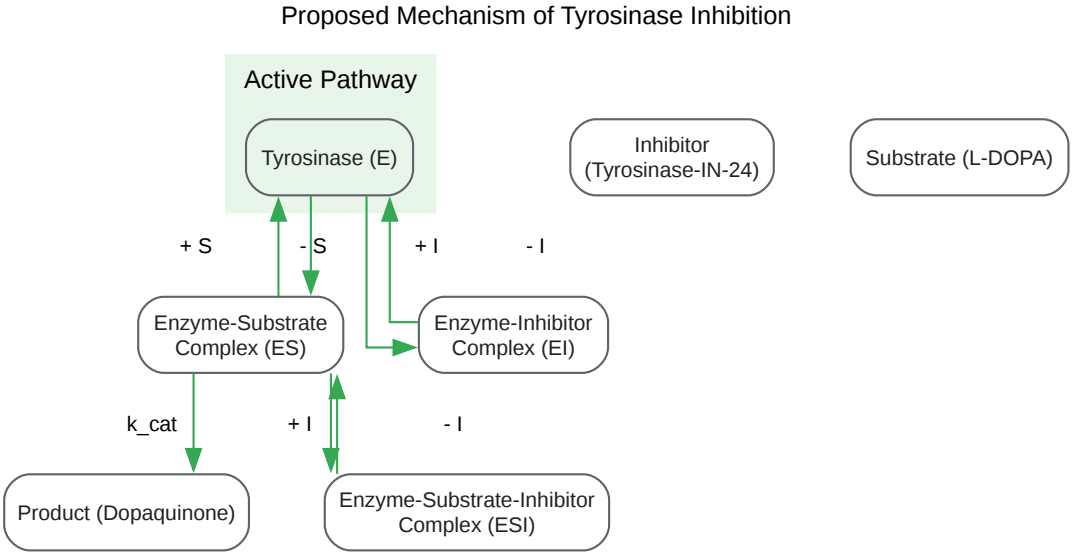
Parameter	Value	Reference
Enzyme Source	Mushroom Tyrosinase (Agaricus bisporus)	[1][2]
Substrate	L-DOPA	[2]
IC_{50}	2.0 μM	[2]
Inhibition Type	Non-competitive	[1][2]

The non-competitive inhibition mechanism of **Tyrosinase-IN-24** suggests that it binds to a site on the enzyme that is distinct from the active site for the substrate. This binding event likely induces a conformational change in the enzyme, which in turn reduces its catalytic efficiency.

Proposed Mechanism of Action

The following diagram illustrates the proposed non-competitive inhibition of tyrosinase by **Tyrosinase-IN-24**.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Non-competitive inhibition of tyrosinase by **Tyrosinase-IN-24**.

Experimental Protocols

The following is a detailed protocol for the in vitro assessment of tyrosinase inhibitory activity.

Tyrosinase Inhibition Assay

Objective: To determine the half-maximal inhibitory concentration (IC_{50}) of **Tyrosinase-IN-24** against mushroom tyrosinase.

Materials:

- Mushroom tyrosinase (EC 1.14.18.1)
- L-DOPA (L-3,4-dihydroxyphenylalanine)

© 2026 BenchChem. All rights reserved.

- **Tyrosinase-IN-24**
- Dimethyl sulfoxide (DMSO)
- Phosphate buffer (50 mM, pH 6.8)
- 96-well microplate
- Microplate reader

Procedure:

- Preparation of Solutions:
  - Prepare a stock solution of mushroom tyrosinase (e.g., 1000 U/mL) in phosphate buffer.
  - Prepare a stock solution of L-DOPA (e.g., 10 mM) in phosphate buffer.
  - Prepare a stock solution of **Tyrosinase-IN-24** (e.g., 10 mM) in DMSO. Create a series of dilutions in phosphate buffer to achieve the desired final concentrations for the assay.
- Assay Protocol:
  - In a 96-well microplate, add 40 µL of phosphate buffer, 20 µL of the test compound solution (or vehicle control), and 20 µL of the tyrosinase solution.
  - Pre-incubate the mixture at 25°C for 10 minutes.
  - Initiate the reaction by adding 20 µL of the L-DOPA solution to each well.
  - Immediately measure the absorbance at 475 nm using a microplate reader.
  - Continue to measure the absorbance every minute for a total of 20 minutes.
- Data Analysis:
  - Calculate the rate of reaction (V) for each concentration of the inhibitor.

© 2026 BenchChem. All rights reserved.

- The percentage of inhibition is calculated using the formula: % Inhibition = [(V_control - V_inhibitor) / V_control] * 100
- Plot the percentage of inhibition against the logarithm of the inhibitor concentration.
- Determine the IC_{50} value from the resulting dose-response curve using appropriate software (e.g., GraphPad Prism).

Experimental Workflow Diagram

© 2026 BenchChem. All rights reserved.

Workflow for Tyrosinase Inhibition Assay



Click to download full resolution via product page

Caption: Experimental workflow for the tyrosinase inhibition assay.

© 2026 BenchChem. All rights reserved.

Conclusion

Tyrosinase-IN-24 (4-hydroxyphenyl cinnamate) is a potent, non-competitive inhibitor of mushroom tyrosinase. Its well-defined chemical structure and significant biological activity make it a valuable tool for research in dermatology and food science. The provided protocols and mechanistic insights offer a solid foundation for further investigation and development of this and related compounds.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Design, synthesis and evaluation of cinnamic acid ester derivatives as mushroom tyrosinase inhibitors - MedChemComm (RSC Publishing) [pubs.rsc.org]
- 2. Design, synthesis and evaluation of cinnamic acid ester derivatives as mushroom tyrosinase inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Tyrosinase-IN-24: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12363281/docs#tyrosinase-in-24-a-technical-guide-for-researchers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.